

Application Note: Quantification of Diacetylputrescine in Human Plasma using LC-MS/MS

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Compound of Interest

Compound Name: *Diacetylputrescine*

Cat. No.: *B1196854*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Diacetylputrescine is a fully acetylated derivative of the biogenic amine putrescine. The acetylation of polyamines like putrescine is a critical process in their metabolism, playing a key role in maintaining cellular homeostasis. This process is primarily catalyzed by the enzyme spermidine/spermine N1-acetyltransferase (SSAT). The resulting acetylated polyamines are then typically either excreted from the cell or further metabolized by polyamine oxidase (PAO). Aberrant polyamine metabolism has been implicated in various diseases, including cancer, making the accurate quantification of polyamines and their acetylated metabolites, such as **diacetylputrescine**, a valuable tool in biomedical research and drug development. This application note provides a detailed protocol for the sensitive and specific quantification of **diacetylputrescine** in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocols

Sample Preparation

A protein precipitation method is employed for the extraction of **diacetylputrescine** from human plasma.

Materials:

- Human plasma (collected in K2EDTA tubes)
- **Diacetylputrescine** standard
- **Diacetylputrescine**-d8 (internal standard)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Microcentrifuge

Procedure:

- Thaw plasma samples on ice.
- In a 1.5 mL microcentrifuge tube, add 100 µL of plasma.
- Spike with 10 µL of internal standard solution (**Diacetylputrescine**-d8, 1 µg/mL in 50% methanol).
- Add 400 µL of cold acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex for 1 minute.
- Incubate at -20°C for 20 minutes to enhance protein precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 30°C.

- Reconstitute the residue in 100 μ L of the initial mobile phase (e.g., 95% Mobile Phase A).
- Vortex for 30 seconds.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Method

Instrumentation:

- A UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: HILIC Column (e.g., Waters ACQUITY UPLC BEH HILIC, 2.1 x 100 mm, 1.7 μ m)
- Mobile Phase A: 10 mM Ammonium Formate in Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L
- Gradient:

Time (min)	%B
0.0	95
1.0	95
5.0	50
5.1	95

| 7.0 | 95 |

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150°C
- Desolvation Temperature: 400°C
- Desolvation Gas Flow: 800 L/hr
- Collision Gas: Argon
- Data Acquisition: Multiple Reaction Monitoring (MRM)

Data Presentation

The following tables summarize the MRM transitions and hypothetical validation data for the quantification of **diacetylputrescine**.

Table 1: MRM Transitions for **Diacetylputrescine** and Internal Standard

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
Diacetylputrescine (Quantifier)	173.1	113.1	100	25	15
Diacetylputrescine (Qualifier)	173.1	70.1	100	25	20
Diacetylputrescine-d8 (IS)	181.2	121.1	100	25	15

Table 2: Method Validation Summary (Hypothetical Data)

Parameter	Result
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Lower Limit of Quantification (LLOQ)	1 ng/mL
Precision (RSD%)	
- Intra-day	< 10%
- Inter-day	< 15%
Accuracy (% Bias)	
- Intra-day	± 15%
- Inter-day	± 15%
Recovery	> 85%
Matrix Effect	Minimal (< 15%)

Visualizations

Experimental Workflow

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